

# An In-depth Technical Guide to 1-Bromotetradecane-d4

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## Compound of Interest

Compound Name: 1-Bromotetradecane-d4

Cat. No.: B582282

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CAS Number: 1219798-81-8

This technical guide provides a comprehensive overview of **1-Bromotetradecane-d4**, a deuterated form of 1-bromotetradecane. It is intended for researchers, scientists, and professionals in drug development who may utilize this compound as an internal standard or a metabolic tracer. Due to the limited availability of specific experimental data for the deuterated form, this guide also includes relevant information on the non-deuterated analog (1-Bromotetradecane, CAS 112-71-0) to provide a foundational understanding of its chemical properties and reactivity.

## Compound Identification and Properties

**1-Bromotetradecane-d4** is a saturated long-chain alkyl bromide that is isotopically labeled with four deuterium atoms. This labeling makes it a valuable tool in mass spectrometry-based analytical methods.

Table 1: Physicochemical Properties of **1-Bromotetradecane-d4** and its Non-Deuterated Analog

Property	1-Bromotetradecane-d4	1-Bromotetradecane (Non-Deuterated Analog)	Source
CAS Number	1219798-81-8	112-71-0	[1]
Molecular Formula	C <sub>14</sub> H <sub>25</sub> D <sub>4</sub> Br	C <sub>14</sub> H <sub>29</sub> Br	[1]
Molecular Weight	281.31 g/mol	277.28 g/mol	
Appearance	Colorless to light yellow liquid	Colorless to light yellow liquid	[1][2]
Melting Point	Not available	5-6 °C	[2][3][4]
Boiling Point	Not available	175-178 °C at 20 mmHg	[2][3][4]
Density	Not available	0.932 g/mL at 25 °C	[4]
Flash Point	Not available	113 °C (closed cup)	[2][3]
Solubility	Insoluble in water; soluble in organic solvents	Insoluble in water; soluble in organic solvents	[1]
Refractive Index	Not available	n <sub>20</sub> /D 1.460	[4]

## Synthesis and Purification

While a specific, detailed synthesis protocol for **1-Bromotetradecane-d4** is not readily available in published literature, a general approach would involve the bromination of a deuterated tetradecanol precursor. The synthesis of the non-deuterated analog, 1-bromotetradecane, is well-documented and typically proceeds via the bromination of 1-tetradecanol.[5][6]

### Experimental Protocol: Synthesis of 1-Bromotetradecane (Non-Deuterated Analog)

This protocol serves as a reference for the general class of reaction.

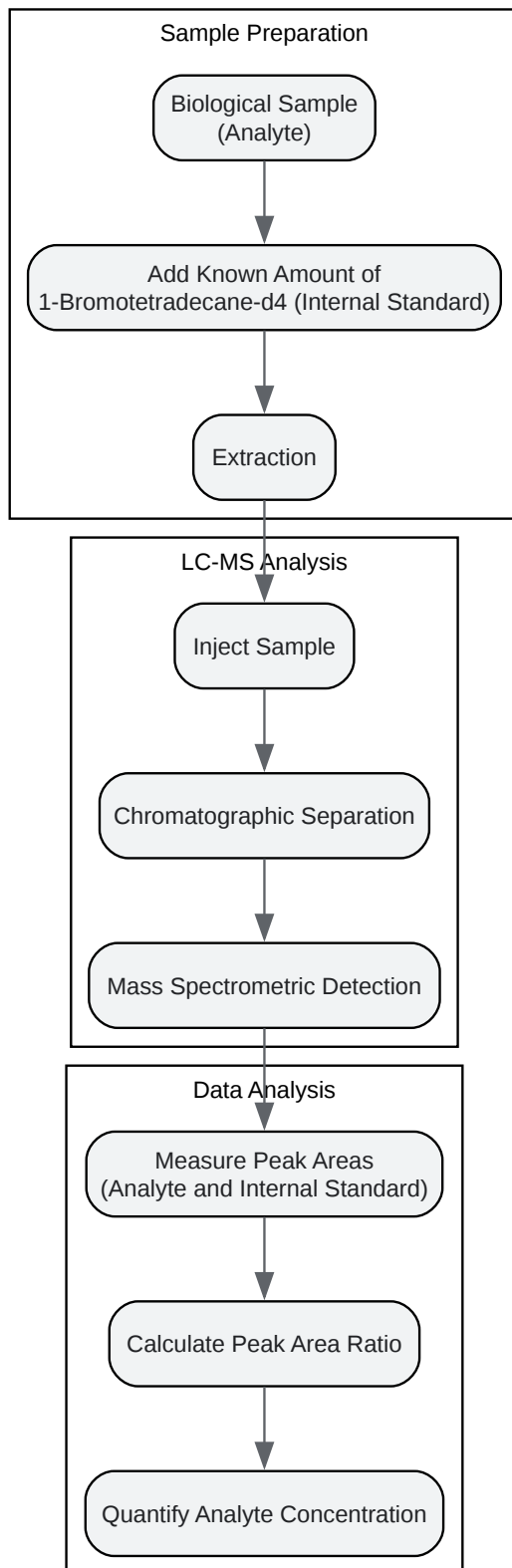
#### Materials:

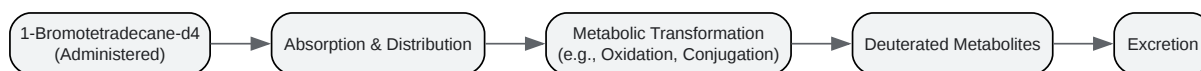
- 1-Tetradecanol
- Sulfuric acid
- Hydrobromic acid
- 10% Sodium carbonate solution
- 50% Ethanol
- Anhydrous sodium carbonate

#### Procedure:

- To a reaction vessel, add 1-tetradecanol.
- With stirring, slowly add sulfuric acid, maintaining control over the temperature. Continue stirring for 30 minutes after the addition is complete.[\[5\]](#)
- Add hydrobromic acid to the mixture.
- Heat the reaction mixture to 99-101 °C and maintain this temperature for 8 hours.[\[5\]](#)
- Cool the mixture to 30 °C and allow the layers to separate for 12 hours.[\[5\]](#)
- Isolate the upper oily layer and neutralize it to a pH of 8 with a 10% sodium carbonate solution.[\[5\]](#)
- Wash the organic layer twice with an equal volume of 50% ethanol.[\[5\]](#)
- Dry the resulting oily substance over anhydrous sodium carbonate with intermittent stirring for 24 hours.[\[5\]](#)
- Filter the mixture to obtain crude 1-bromotetradecane.
- Further purification can be achieved by vacuum distillation or column chromatography.

## Diagram 1: General Synthesis Workflow for 1-Bromotetradecane





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## References

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